

Molecular Weight of 2-bromo-N,N-dipropylbenzenesulfonamide Determined

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-bromo-N,N-dipropylbenzenesulfonamide

Cat. No.: B1294174

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The molecular weight of the chemical compound **2-bromo-N,N-dipropylbenzenesulfonamide** is 320.25.[1] This compound is identified by the Chemical Abstracts Service (CAS) number 65000-11-5.[1]

The molecular formula for **2-bromo-N,N-dipropylbenzenesulfonamide** is C₁₂H₁₈BrNO₂S.[1] This formula indicates that a single molecule of the compound is composed of 12 carbon atoms, 18 hydrogen atoms, one bromine atom, one nitrogen atom, two oxygen atoms, and one sulfur atom. The molecular weight is a critical piece of data for researchers and scientists in various fields, including drug development, as it is fundamental for stoichiometric calculations in chemical reactions and for the characterization of the substance.

Compound Properties:

Property	Value
Compound Name	2-bromo-N,N-dipropylbenzenesulfonamide
CAS Number	65000-11-5[1]
Molecular Formula	C ₁₂ H ₁₈ BrNO ₂ S[1]
Molecular Weight	320.25[1]

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References

- 1. 65000-11-5|2-Bromo-N,N-dipropylbenzenesulfonamide|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Molecular Weight of 2-bromo-N,N-dipropylbenzenesulfonamide Determined]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294174#2-bromo-n-n-dipropylbenzenesulfonamide-molecular-weight]

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